

physical and chemical properties of 1-Bromo-4-(tert-butylsulfanyl)benzene

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Compound of Interest

Compound Name: 1-Bromo-4-(tert-butylsulfanyl)benzene

Cat. No.: B1272083

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An In-depth Technical Guide to 1-Bromo-4-(tert-butylsulfanyl)benzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of **1-Bromo-4-(tert-butylsulfanyl)benzene**. It includes detailed experimental protocols for its synthesis and representative reactions, as well as essential safety information. This document is intended to serve as a valuable resource for researchers and professionals involved in organic synthesis, medicinal chemistry, and materials science.

Core Compound Properties

1-Bromo-4-(tert-butylsulfanyl)benzene, also known as (4-Bromophenyl)(tert-butyl)sulfane, is a halogenated aromatic thioether. Its chemical structure features a benzene ring substituted with a bromine atom and a tert-butylsulfanyl group at the para positions. This substitution pattern makes it a valuable intermediate in organic synthesis, particularly in cross-coupling reactions where the bromine atom can be readily substituted.

Table 1: Physical and Chemical Properties of **1-Bromo-4-(tert-butylsulfanyl)benzene**

Property	Value	Reference(s)
IUPAC Name	1-Bromo-4-(tert-butylsulfanyl)benzene	
Synonyms	(4-Bromophenyl)(tert-butyl)sulfane, 1-Bromo-4-t-butylthiobenzene, 4-Bromophenyl t-butyl sulfide, S-t-butyl 4-bromothiophenol	[1]
CAS Number	25752-90-3	[1][2]
Molecular Formula	C ₁₀ H ₁₃ BrS	[1][2]
Molecular Weight	245.18 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	75 °C at 0.5 Torr	[1][3]
Density	1.2950 g/cm ³	[1][3]
Storage Temperature	2-8°C	[1][3]

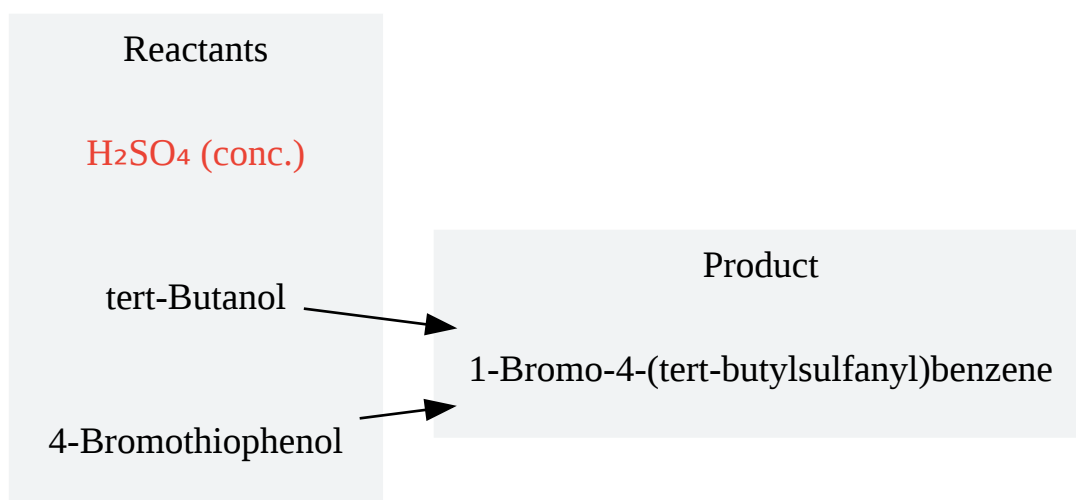
Synthesis and Experimental Protocols

The synthesis of **1-Bromo-4-(tert-butylsulfanyl)benzene** is typically achieved through the S-alkylation of 4-bromothiophenol with a tert-butylation agent. A common and effective method involves the reaction of 4-bromothiophenol with tert-butanol in the presence of a strong acid catalyst.

Synthesis of 1-Bromo-4-(tert-butylsulfanyl)benzene

This protocol describes the synthesis of **1-Bromo-4-(tert-butylsulfanyl)benzene** from 4-bromothiophenol and tert-butanol.

Reaction Scheme:



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Caption: Synthesis of **1-Bromo-4-(tert-butylsulfanyl)benzene**.

Materials:

- 4-Bromothiophenol
- tert-Butanol
- Concentrated Sulfuric Acid
- Dichloromethane (CH_2Cl_2)
- Saturated sodium bicarbonate solution (NaHCO_3)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-bromothiophenol (1.0 eq) in dichloromethane.
- Add an excess of tert-butanol (2.0-3.0 eq) to the solution.

- Cool the mixture in an ice bath and slowly add concentrated sulfuric acid (catalytic amount, e.g., 0.1 eq) dropwise with vigorous stirring.
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for 12-24 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, carefully quench the reaction by pouring it into a beaker containing crushed ice and saturated sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3 x 50 mL).
- Combine the organic layers and wash with brine (2 x 50 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel to yield pure **1-Bromo-4-(tert-butylsulfanyl)benzene**.

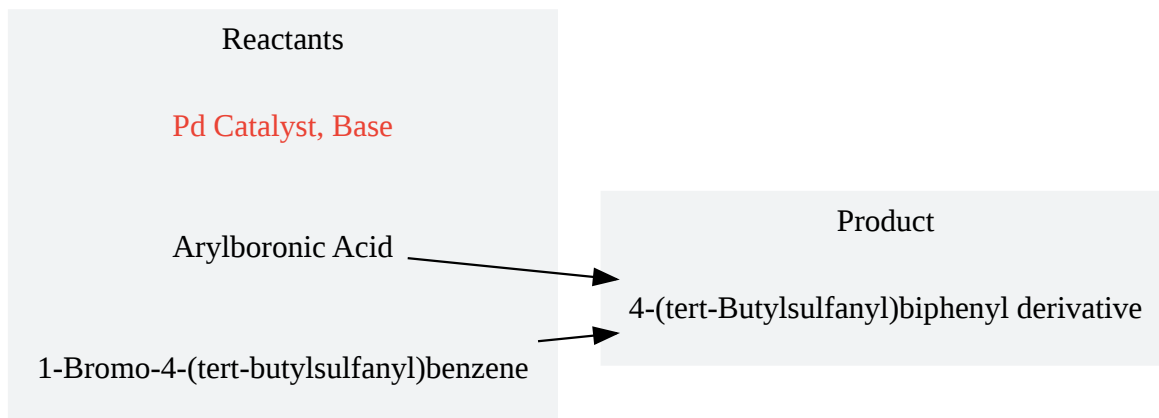
Chemical Reactivity and Applications

The bromine atom on the aromatic ring of **1-Bromo-4-(tert-butylsulfanyl)benzene** makes it a versatile substrate for a variety of cross-coupling reactions, which are fundamental in the construction of complex organic molecules for pharmaceuticals and materials science.

Suzuki-Miyaura Cross-Coupling Reaction

The Suzuki-Miyaura coupling is a palladium-catalyzed reaction that forms a carbon-carbon bond between an organohalide and an organoboron compound. **1-Bromo-4-(tert-butylsulfanyl)benzene** can be effectively coupled with various arylboronic acids to synthesize biaryl derivatives. The bulky tert-butylsulfanyl group can influence the reactivity and may require the use of specific ligands to achieve high yields.

Generalized Reaction Scheme:



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Caption: Suzuki-Miyaura coupling of **1-Bromo-4-(tert-butylsulfanyl)benzene**.

Experimental Protocol: Suzuki Coupling with Phenylboronic Acid[4]

This protocol is adapted from established methods for the Suzuki-Miyaura coupling of aryl bromides.[4]

Materials:

- **1-Bromo-4-(tert-butylsulfanyl)benzene** (1.0 eq)
- Phenylboronic acid (1.2 eq)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$, 2 mol%)
- Triphenylphosphine (PPh_3 , 4 mol%)
- Potassium carbonate (K_2CO_3 , 2.0 eq)
- Toluene
- Ethanol
- Water

Procedure:

- To a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add **1-Bromo-4-(tert-butylsulfanyl)benzene**, phenylboronic acid, and potassium carbonate.
- Add palladium(II) acetate and triphenylphosphine.
- Evacuate and backfill the flask with an inert atmosphere (e.g., nitrogen or argon) three times.
- Add a degassed solvent mixture of toluene, ethanol, and water.
- Heat the reaction mixture to 80-100 °C and stir vigorously for 12-24 hours, monitoring the reaction by TLC or GC-MS.^[4]
- After cooling to room temperature, dilute the reaction mixture with ethyl acetate.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired biaryl product.

Spectroscopic Data

Spectroscopic data is essential for the characterization and confirmation of the structure of **1-Bromo-4-(tert-butylsulfanyl)benzene**.

- ¹H NMR (Proton Nuclear Magnetic Resonance): The ¹H NMR spectrum is expected to show signals corresponding to the aromatic protons and the protons of the tert-butyl group. The aromatic protons will likely appear as two doublets in the range of δ 7.2-7.6 ppm, characteristic of a 1,4-disubstituted benzene ring. The nine equivalent protons of the tert-butyl group will appear as a sharp singlet around δ 1.3 ppm.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): The ¹³C NMR spectrum will show distinct signals for the four unique carbon atoms of the benzene ring and the two different types of carbon atoms in the tert-butyl group.

- IR (Infrared) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands for the C-H stretching of the aromatic ring and the alkyl group, C=C stretching of the aromatic ring, and the C-S and C-Br stretching vibrations.
- Mass Spectrometry (MS): The mass spectrum will show the molecular ion peak (M^+) and a characteristic isotopic pattern due to the presence of the bromine atom (^{79}Br and ^{81}Br in approximately a 1:1 ratio). Fragmentation patterns will likely involve the loss of the tert-butyl group and the bromine atom.

Safety and Handling

1-Bromo-4-(tert-butylsulfanyl)benzene is classified as an irritant.^[1] Appropriate safety precautions should be taken when handling this compound.

- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses with side shields, and a lab coat.
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of vapors. Avoid contact with skin and eyes.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.^[1] Keep away from oxidizing agents.
- First Aid:
 - In case of skin contact: Immediately wash with plenty of soap and water.
 - In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
 - If inhaled: Move the person into fresh air and keep comfortable for breathing.
 - If swallowed: Rinse mouth. Do NOT induce vomiting.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

^[2]^[5]^[6]

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